

Optimizing Şalgam Fermentation Temperature: A Technical Guide

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Compound of Interest

Compound Name: *Salgim*
CAS No.: 331284-85-6
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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for optimizing the fermentation temperature of Şalgam, a traditional Turkish fermented beverage.

Frequently Asked Questions (FAQs)

Q1: What is the typical fermentation temperature range for Şalgam?

A1: Şalgam fermentation is typically conducted at ambient temperatures ranging from 10°C to 35°C.^{[1][2]} The traditional method often involves fermentation at room temperature, around 25°C, for 3 to 5 days.^[1]

Q2: How does fermentation temperature affect the duration of the process?

A2: Fermentation time is inversely related to temperature. As the fermentation temperature increases, the duration of the process decreases.^{[3][4]}

Q3: What is the impact of temperature on the microbial population during fermentation?

A3: Temperature significantly influences the growth and composition of the microbial flora. Lactic acid bacteria (LAB) and yeast counts generally increase as fermentation begins.[4] Studies have shown that total aerobic mesophilic bacteria counts can be higher at 35°C compared to 25°C.[5][6][7] At temperatures between 20-30°C, *Leuconostoc mesenteroides* is often active in the initial stages of fermentation.[2] The dominant lactic acid bacterium is frequently identified as *Lactobacillus plantarum*. [8]

Q4: How does temperature influence the chemical properties of Şalgam, such as pH and acidity?

A4: Fermentation temperature affects the final pH and total acidity of Şalgam. The final pH is typically in the range of 3.28 to 3.8.[7][9] Total acidity, expressed as lactic acid, generally ranges from 5.45 g/L to 9.27 g/L.[3][9] One study found the highest total acidity (9.27 g/L) in Şalgam produced with the addition of autochthonous *Lb. plantarum* at 25°C.[9]

Q5: What are the effects of fermentation temperature on the sensory and aesthetic qualities of Şalgam?

A5: Temperature plays a crucial role in the final sensory profile, color, and aroma of Şalgam.

- Sensory Analysis: Şalgam produced at a lower temperature of 15°C was found to be the most favored in sensory analysis.[3]
- Color: Lower fermentation temperatures can lead to increased total phenol and anthocyanin content, resulting in a darker color.[3] Conversely, higher temperatures can result in higher L, a, and b* color values.[3] The highest a* and b* values, indicating redness and yellowness, were observed in samples produced with a rapid process at 25°C.[5][6]
- Aroma: The aroma profile of Şalgam is influenced by the raw materials and the fermentation process.[9] While the overall aroma profiles of Şalgams produced by different methods are similar, the total volatile content can be increased with the addition of *Lb. plantarum*. [9]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Slow or Stalled Fermentation	Fermentation temperature is too low (below 10°C).	Increase the ambient temperature to within the optimal range of 15-25°C. [3] [10]
Insufficient microbial load.	Consider using a starter culture, such as <i>Lactobacillus plantarum</i> , to ensure a robust fermentation. [1] [9]	
Off-Flavors or Unpleasant Odor	Contamination with undesirable microorganisms.	Ensure all equipment is properly sterilized. Maintain a clean fermentation environment. The presence of <i>Candida inconspicua</i> can cause undesirable taste and odor. [1]
Fermentation temperature is too high.	Fermenting at the higher end of the temperature range (e.g., 35°C) can sometimes lead to the growth of unwanted microbes. Lower the temperature to 15-25°C. [3]	
Excessively Sour Taste	Overly long fermentation period.	Monitor the pH and total acidity regularly. Stop the fermentation when the desired levels are reached.
High fermentation temperature leading to rapid acid production.	Reduce the fermentation temperature to slow down the rate of acidification.	

Poor Color Development	High fermentation temperature causing degradation of anthocyanins.	Ferment at a lower temperature (e.g., 15°C) to better preserve the anthocyanin content from the black carrots.[3]
Insufficient black carrot content.	The amount of black carrot used is a key factor affecting the color of the final product.[3]	

Data Summary

Table 1: Effect of Fermentation Temperature on Şalgam Quality Parameters

Temperature	Fermentation Time	Total Acidity (g/L)	pH	Microbial Counts	Color & Sensory Attributes	Reference
10°C	Slower	-	-	Slower increase in LAB, total mesophilic aerobic bacteria, and yeast.	-	[4]
15°C	Slower	5.45 - 8.23	-	Lowering temperature did not negatively affect microbial development.	Most favored in sensory analysis; increased total phenol and anthocyanin content; darker color.	[3]
20°C	Moderate	5.45 - 8.23	-	-	-	[3]
22°C	Moderate	-	-	Moderate increase in microbial counts.	-	[4]
25°C	3-5 days	5.45 - 8.23 (up to 9.27 with starter culture)	3.43 - 3.56	LAB: ~10.06 to ~11.78 log cfu/mL	Highest a* and b* values with rapid process.	[1][3][5][6][9]
30°C	Faster	5.45 - 8.23	-	-	-	[3]

35°C	Faster	5.45 - 8.23	3.50	LAB: ~10.06 to ~11.14 log cfu/mL; Higher total aerobic mesophilic bacteria than at 25°C.	Lowest a* and b* values with convention al method.	[1] [3] [4] [5] [6]
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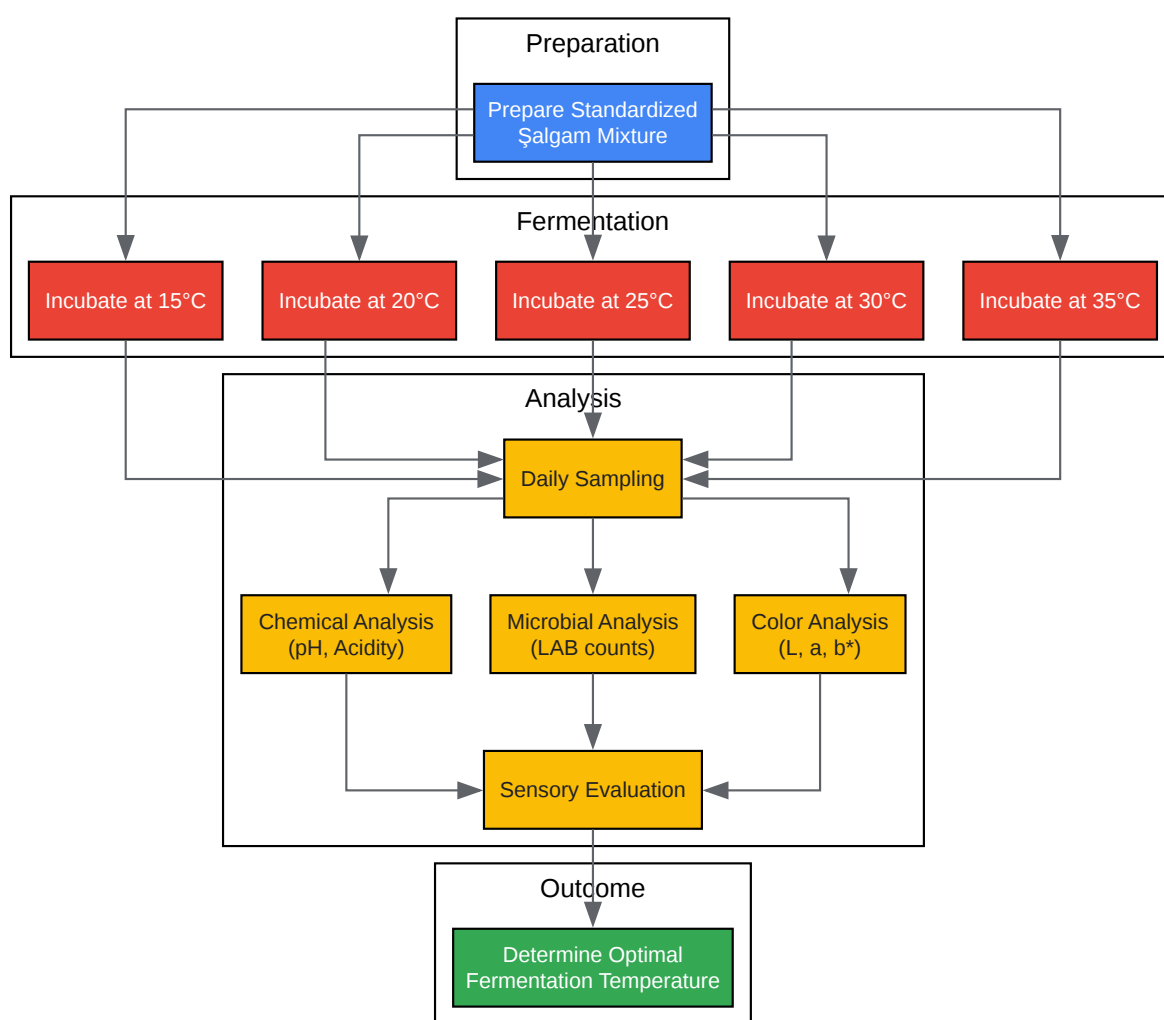
Experimental Protocols

Protocol 1: Determining Optimal Fermentation Temperature

- Preparation of Raw Materials: Prepare a standardized Şalgam mixture using black carrots, bulgur flour, rock salt, turnip, and a sourdough or yeast starter, following a traditional recipe. [\[1\]](#)[\[11\]](#)
- Incubation: Aliquot the mixture into multiple fermentation vessels. Place the vessels in incubators set to a range of temperatures (e.g., 15°C, 20°C, 25°C, 30°C, and 35°C). [\[3\]](#)
- Monitoring: At regular intervals (e.g., every 24 hours), draw samples from each vessel.
- Analysis:
 - Measure the pH using a calibrated pH meter.
 - Determine the total titratable acidity by titration with 0.1 N NaOH.
 - Conduct microbial analysis by plating serial dilutions on appropriate media (e.g., MRS agar for lactic acid bacteria).
 - Measure color parameters (L, a, b*) using a colorimeter.
 - Analyze anthocyanin and total phenolic content using spectrophotometric methods.

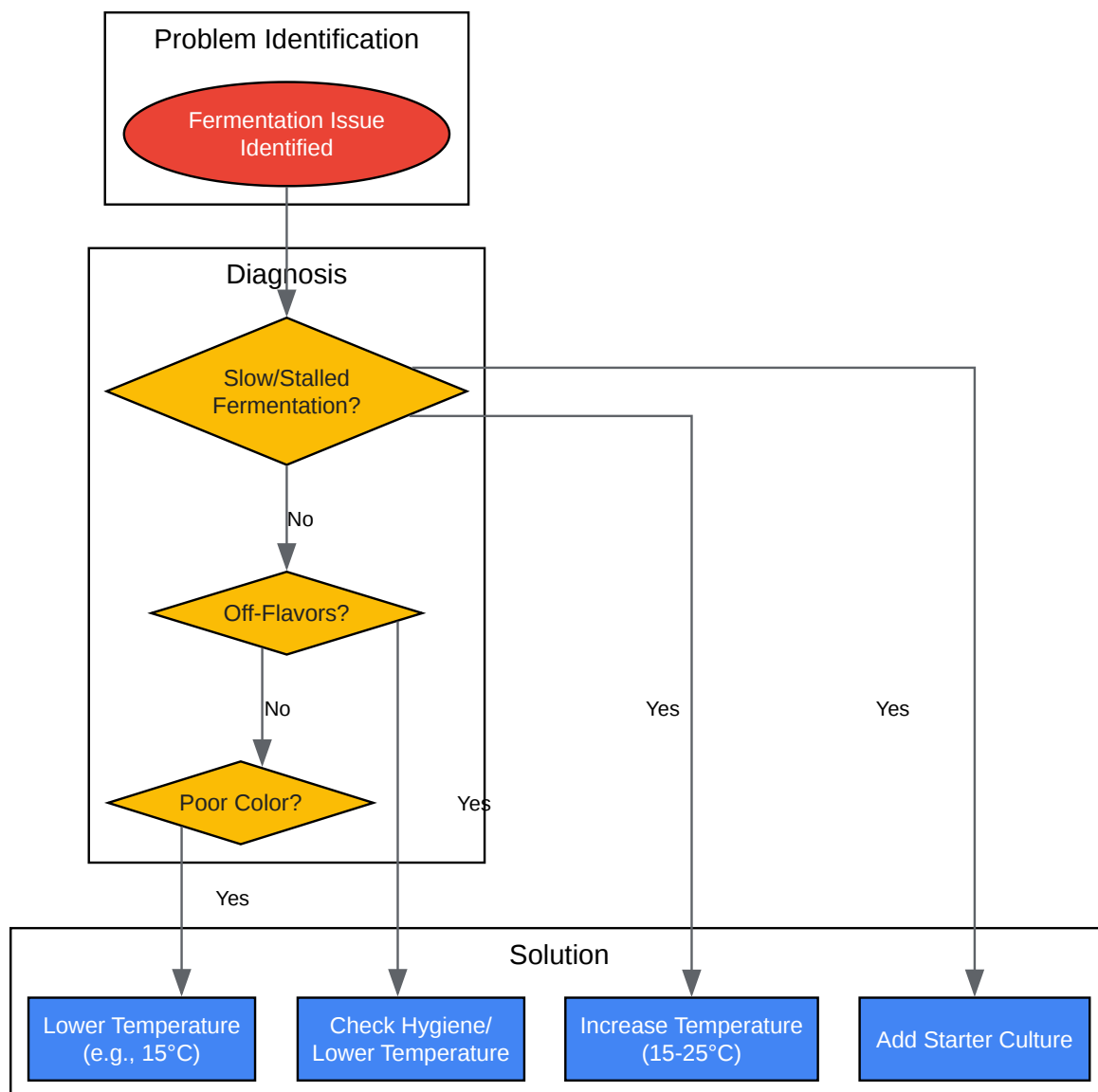
- **Sensory Evaluation:** Once the fermentation is complete (stable pH and acidity), conduct a sensory analysis using a trained panel to evaluate aroma, taste, color, and overall acceptability.
- **Data Analysis:** Compare the results from the different temperature conditions to determine the optimal temperature for the desired quality attributes.

Visualizations



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Caption: Workflow for optimizing Şalgam fermentation temperature.

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Caption: Troubleshooting logic for common Şalgam fermentation issues.

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